In-Depth Technical Guide to 2-(Pentyloxy)benzoic Acid

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Compound of Interest

Compound Name:	*2-(Pentyloxy)benzoic acid*
CAS No.:	*2200-82-0*
Cat. No.:	*B178049*

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CAS Number: 2200-82-0

This technical guide provides a comprehensive overview of **2-(Pentyloxy)benzoic acid**, a chemical compound of interest to researchers, scientists, and professionals in the field of drug development. This document details its chemical and physical properties, outlines experimental protocols for its synthesis and purification, and explores its potential biological activities and applications.

Chemical and Physical Properties

2-(Pentyloxy)benzoic acid, also known as 2-pentoxybenzoic acid, is an aromatic carboxylic acid.[1] Its fundamental properties are summarized in the table below.

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Property	Value	Source
CAS Number	2200-82-0	[1]
Molecular Formula	$C_{12}H_{16}O_3$	[1]
Molecular Weight	208.25 g/mol	[1]
IUPAC Name	2-(pentyloxy)benzoic acid	PubChem
Synonyms	2-Pentoxybenzoic acid	PubChem
Appearance	White solid (predicted)	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

Experimental Protocols

Synthesis: Williamson Ether Synthesis

A common and effective method for the synthesis of **2-(Pentyloxy)benzoic acid** is the Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, salicylic acid (2-hydroxybenzoic acid) is deprotonated to form a phenoxide, which then reacts with a pentyl halide (e.g., 1-bromopentane).

Reaction Scheme:

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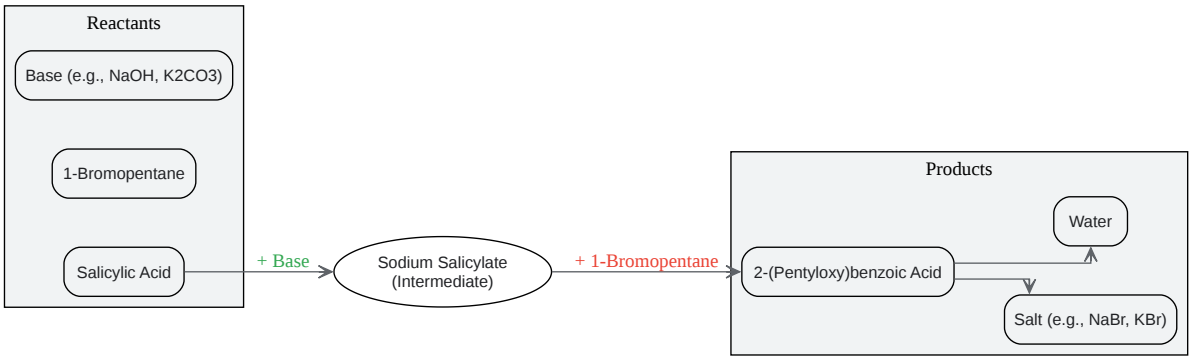

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Caption: Williamson Ether Synthesis of **2-(Pentyloxy)benzoic acid**.

Detailed Methodology:

- Deprotonation of Salicylic Acid: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve salicylic acid in a suitable polar aprotic solvent such as dimethylformamide (DMF) or acetone.
- Add a slight molar excess of a base, such as anhydrous potassium carbonate (K_2CO_3) or sodium hydroxide (NaOH), to the solution.
- Stir the mixture at room temperature for a designated period (e.g., 1-2 hours) to ensure complete formation of the salicylate salt.
- Addition of Alkyl Halide: Add a stoichiometric equivalent of 1-bromopentane to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for several hours (e.g., 6-12 hours), monitoring the progress of the reaction by thin-layer chromatography (TLC).

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- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent under reduced pressure.
- Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate) and wash with water to remove any remaining salts and base.
- Acidify the aqueous layer with a dilute acid (e.g., 1M HCl) to protonate any unreacted salicylic acid and the product, if it partitioned into the aqueous layer.
- Extract the aqueous layer with the organic solvent.
- Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure to obtain the crude product.

Purification: Recrystallization

Recrystallization is a standard technique for purifying solid organic compounds. The choice of solvent is crucial for effective purification.

Methodology:

- Solvent Selection: A suitable solvent for recrystallization should dissolve the compound well at elevated temperatures but poorly at low temperatures. A solvent system, such as ethanol/water or hexane/ethyl acetate, may be necessary to achieve optimal crystallization.
- Dissolution: Dissolve the crude **2-(Pentyloxy)benzoic acid** in a minimal amount of the hot recrystallization solvent.
- Decolorization (Optional): If the solution is colored, add a small amount of activated charcoal and heat for a short period.
- Hot Filtration: Quickly filter the hot solution through a pre-heated funnel to remove any insoluble impurities and activated charcoal.
- Crystallization: Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.

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- Isolation: Collect the purified crystals by vacuum filtration.
- Washing: Wash the crystals with a small amount of the cold recrystallization solvent to remove any remaining impurities.
- Drying: Dry the purified crystals under vacuum to remove any residual solvent.

Analytical Characterization (Predicted Data)

While specific experimental spectra for **2-(Pentyloxy)benzoic acid** are not readily available in the public domain, the following table summarizes the expected analytical data based on the analysis of similar benzoic acid derivatives.

Technique	Expected Observations
^{1}H NMR	Signals corresponding to the aromatic protons (in the range of 6.8-8.0 ppm), the protons of the pentyloxy chain (including a triplet for the terminal methyl group around 0.9 ppm), and a singlet for the carboxylic acid proton (typically downfield, >10 ppm).
^{13}C NMR	Resonances for the aromatic carbons (in the region of 110-160 ppm), the carbons of the pentyloxy chain, and a signal for the carbonyl carbon of the carboxylic acid (typically >170 ppm).
IR Spectroscopy	A broad O-H stretch from the carboxylic acid (around 2500-3300 cm^{-1}), a C=O stretch from the carbonyl group (around 1700 cm^{-1}), C-O stretching bands, and aromatic C-H and C=C stretching vibrations.
Mass Spectrometry	A molecular ion peak (M^{+}) corresponding to the molecular weight of the compound (208.25 g/mol).

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Biological Activity and Potential Applications in Drug Development

While specific studies on the biological activity of **2-(Pentyloxy)benzoic acid** are limited, the broader class of benzoic acid and alkoxybenzoic acid derivatives has been investigated for various therapeutic applications.[2][3]

Anti-inflammatory Activity

Benzoic acid derivatives are known to possess anti-inflammatory properties.[4] Some salicylic acid derivatives, which are structurally related to **2-(Pentyloxy)benzoic acid**, are known to inhibit the cyclooxygenase (COX) enzymes, which are key mediators of inflammation.[4][5] It is plausible that **2-(Pentyloxy)benzoic acid** could exhibit similar activity by modulating inflammatory pathways such as the NF-κB signaling pathway.[4]

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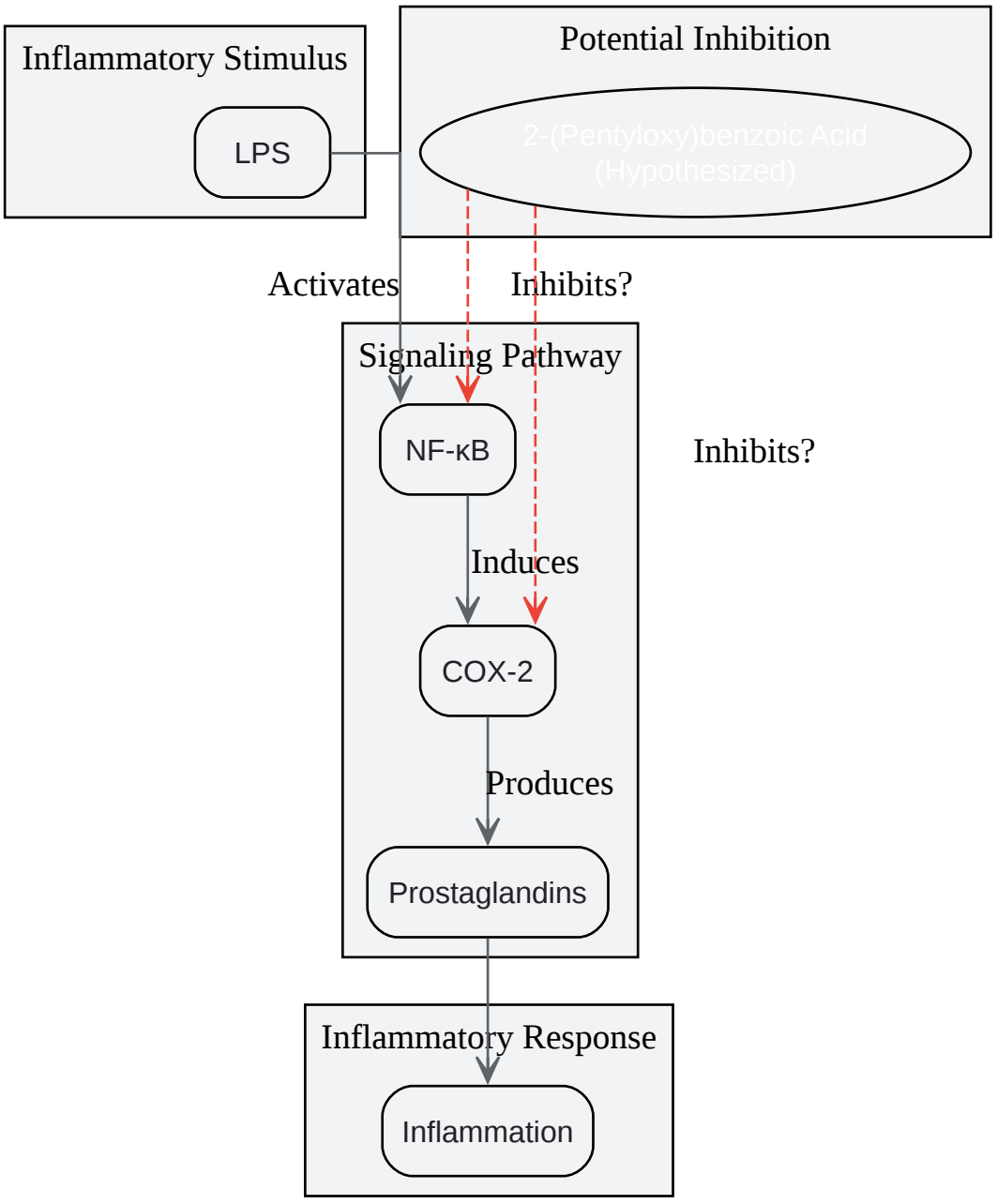

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Caption: Hypothesized Anti-inflammatory Mechanism of Action.

Antimicrobial and Antifungal Activity

Benzoic acid and its derivatives are widely used as preservatives due to their antimicrobial and antifungal properties.[3] The lipophilic nature of the pentyloxy group in **2-(Pentyloxy)benzoic**

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acid might enhance its ability to penetrate microbial cell membranes, potentially leading to increased antimicrobial efficacy.

Anticancer Potential

Recent research has highlighted the potential of benzoic acid derivatives as anticancer agents.[2] These compounds can induce apoptosis and inhibit cell proliferation in various cancer cell lines. The specific mechanisms of action are diverse and can involve the modulation of various signaling pathways critical for cancer cell survival and growth.

Structure-Activity Relationship (SAR)

The biological activity of alkoxybenzoic acids can be significantly influenced by the nature and position of the alkoxy group.[6] For instance, the length of the alkyl chain can affect the compound's lipophilicity, which in turn influences its absorption, distribution, metabolism, and excretion (ADME) properties, as well as its interaction with biological targets. The position of the alkoxy group on the benzene ring can also alter the electronic properties of the molecule and its binding affinity to specific receptors or enzymes. Further SAR studies on **2-(Pentyloxy)benzoic acid** and its analogs would be valuable in optimizing its potential therapeutic effects.

Conclusion

2-(Pentyloxy)benzoic acid is a readily synthesizable compound with potential applications in drug development, particularly in the areas of anti-inflammatory, antimicrobial, and anticancer therapies. This technical guide provides a foundational understanding of its properties and synthesis. Further research is warranted to fully elucidate its biological activities and therapeutic potential, including detailed mechanistic studies and in vivo efficacy evaluations.

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